

Technical Guide on the Safety and Handling of m-PEG5-triethoxysilane

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Compound of Interest

Compound Name: *m*-PEG5-triethoxysilane

Cat. No.: B1193054

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Disclaimer: This document provides a summary of publicly available information regarding **m-PEG5-triethoxysilane**. A comprehensive and verified Safety Data Sheet (SDS) for this specific compound is not readily available. Therefore, a thorough risk assessment must be conducted by the end-user, and all handling should proceed with the assumption of potential hazards. The information herein is intended for guidance and should be supplemented with institutional safety protocols.

Introduction

m-PEG5-triethoxysilane is a polyethylene glycol (PEG) derivative containing a triethoxysilane functional group.^[1] This structure allows it to be used for surface modifications, particularly of inorganic materials like silica, to improve hydrophilicity and biocompatibility.^{[1][2]} Its applications are found in drug delivery systems, medical device coatings, and as a PROTAC linker.^[1] The triethoxysilane moiety enables covalent attachment to surfaces, while the PEG linker enhances solubility in aqueous media.^{[1][2]}

Physicochemical Properties

The following table summarizes the known physical and chemical properties of **m-PEG5-triethoxysilane**, compiled from various chemical suppliers.

Property	Value	Source
Chemical Name	N-(3-(triethoxysilyl)propyl)-2,5,8,11,14-pentaoxaheptadecan-17- amide	[2][3]
Synonyms	m-PEG5-silane	-
CAS Number	2243566-42-7	[2]
Molecular Formula	C ₂₁ H ₄₅ NO ₉ Si	[2]
Molecular Weight	483.67 g/mol	[1]
Purity	≥95% to ≥98% (Varies by supplier)	[1][4]
Appearance	White to off-white solid	-
Solubility	Soluble in DMSO, DCM, DMF	[5]

Hazard Identification and Toxicity

Due to the absence of a formal SDS, a complete hazard profile is unavailable. However, information from some suppliers and data for related compounds suggest that **m-PEG5-triethoxysilane** should be handled as a potentially hazardous substance. The triethoxysilane group can hydrolyze in the presence of moisture, which is a key reactivity consideration.

Potential Health Hazards

One supplier has associated the following hazard statements (H-phrases) with **m-PEG5-triethoxysilane**. It is important to note that this product is listed as discontinued from this particular supplier, and the information may not be current or specific.

Hazard Code	Hazard Statement
H361	Suspected of damaging fertility or the unborn child
H361d	Suspected of damaging the unborn child
H362	May cause harm to breast-fed children
H370	Causes damage to organs
H371	May cause damage to organs
H372	Causes damage to organs through prolonged or repeated exposure
H373	May cause damage to organs through prolonged or repeated exposure

Source: Ambeed.com (Note: Product is listed as discontinued)

Potential Environmental Hazards

The same supplier also lists potential environmental hazards.

Hazard Code	Hazard Statement
H400	Very toxic to aquatic life
H410	Very toxic to aquatic life with long-lasting effects

Source: Ambeed.com (Note: Product is listed as discontinued)

Experimental Protocols for Safe Handling

Given the potential hazards, the following experimental protocols are recommended based on general laboratory safety principles for handling research chemicals of unknown toxicity.

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. The following are minimum recommendations:

- **Eye Protection:** ANSI Z87.1-compliant safety glasses or safety goggles. A face shield should be worn when there is a risk of splashing.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn. Change gloves immediately if contaminated.
- **Body Protection:** A flame-resistant lab coat should be worn.
- **Respiratory Protection:** All handling of the solid material or solutions should be conducted in a certified chemical fume hood to avoid inhalation.

Engineering Controls

- **Ventilation:** Work with **m-PEG5-triethoxysilane** should always be performed in a well-ventilated laboratory, inside a chemical fume hood.
- **Safety Equipment:** An eyewash station and safety shower must be readily accessible in the work area.

Storage and Handling

- **Storage:** Store in a tightly sealed container in a cool, dry, and dark place. Recommended storage temperature is -20°C.^[5] The container should be stored away from moisture and oxidizing agents.
- **Handling:**
 - Allow the container to warm to room temperature before opening to prevent moisture condensation.
 - Open and handle the container inside a chemical fume hood.
 - Avoid generating dust when handling the solid material.

- Use spark-proof tools and explosion-proof equipment if there is a risk of flammable vapor accumulation from solvents.
- Prevent contact with skin, eyes, and clothing.

First Aid Measures

The following first aid measures are based on general procedures for chemical exposure and should be confirmed with your institution's safety guidelines.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

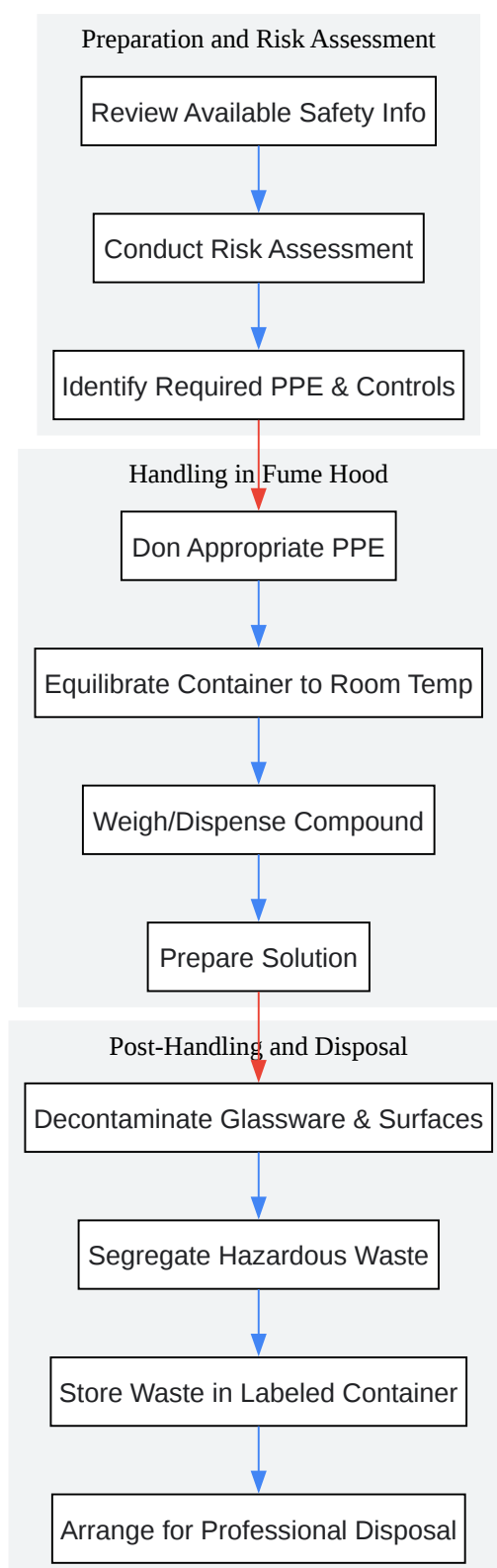
Disposal Considerations

Waste disposal should be in accordance with local, state, and federal regulations. As a general guideline for organosilicon compounds:

- **Waste Categorization:** Classify waste as hazardous due to potential reproductive toxicity and aquatic toxicity.
- **Disposal Method:** Dispose of the material and its container at an approved hazardous waste disposal facility. Do not dispose of it in the sewer system.
- **Decontamination:** All equipment and surfaces that come into contact with **m-PEG5-triethoxysilane** should be decontaminated.

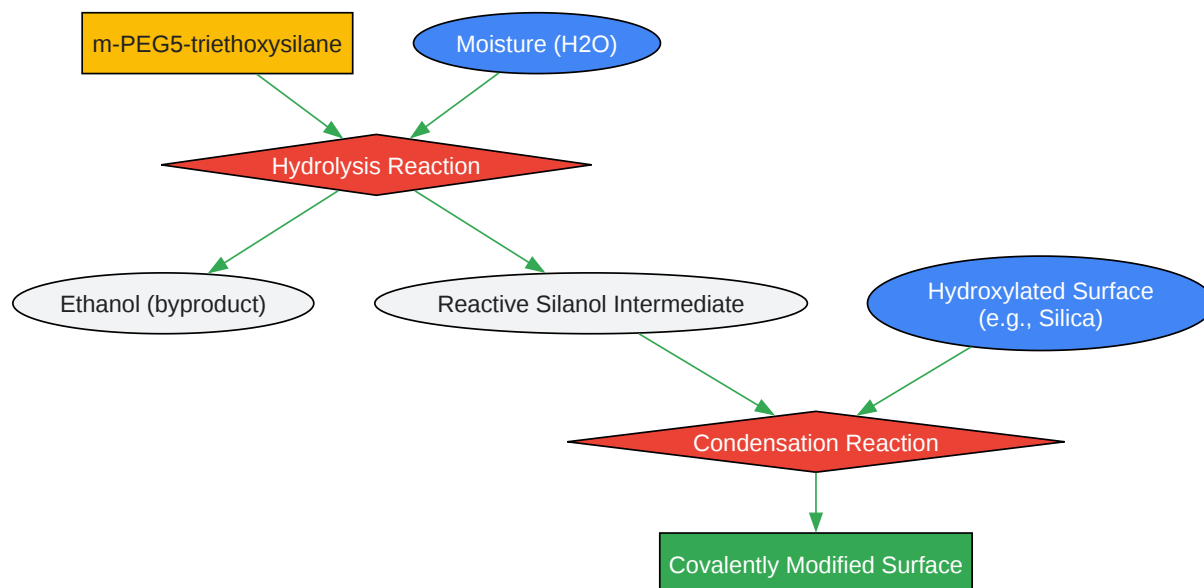
Visualized Workflows

The following diagrams illustrate key logical workflows for the safe handling and use of **m-PEG5-triethoxysilane**.



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Caption: General workflow for handling **m-PEG5-triethoxysilane**.



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Caption: Reactivity pathway of **m-PEG5-triethoxysilane** with surfaces.

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